

Technical Guide: Research Applications of 4-Chloro-3-methoxy-L-phenylalanine

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Compound of Interest

Compound Name: *4-Chloro-3-methoxy-L-phenylalanine*

Cat. No.: *B12302280*

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Content Type: Technical Monograph & Experimental Guide Subject: **4-Chloro-3-methoxy-L-phenylalanine** (CAS: 1270005-94-1) Audience: Medicinal Chemists, Chemical Biologists, and Peptide Engineers^[1]

Executive Summary: The "Dual-Anchor" Phenylalanine Analog

4-Chloro-3-methoxy-L-phenylalanine is a highly specialized non-canonical amino acid (ncAA) that serves as a critical scaffold in modern drug discovery. Unlike simple halogenated analogs (e.g., 4-Cl-Phe) or methoxylated derivatives (e.g., 3-OMe-Tyr), this molecule combines two distinct structural modifications on the phenyl ring:^[1]

- **4-Chloro Substitution (Para):** Increases lipophilicity (value +0.^[1]71) and blocks metabolic hydroxylation by phenylalanine hydroxylase (PAH), enhancing in vivo half-life.^[1]
- **3-Methoxy Substitution (Meta):** Introduces a hydrogen bond acceptor and steric bulk that mimics the metabolic profile of 3-O-methyldopa (3-OMD), a key metabolite in dopamine

pathways.[\[1\]](#)

This guide details the physicochemical properties, mechanistic utility in LAT1 transport studies, and protocols for incorporating this residue into therapeutic peptides.[\[1\]](#)

Chemical Profile & Structural Logic[\[2\]](#)

Physicochemical Properties[\[3\]](#)

- IUPAC Name: (2S)-2-amino-3-(4-chloro-3-methoxyphenyl)propanoic acid[\[1\]](#)

- Molecular Formula: C

H

ClNO

[\[1\]](#)

- Molecular Weight: 229.66 g/mol [\[1\]](#)

- Chirality: L-isomer (S-configuration)

- pKa Values (Calculated):

-COOH (~2.2),

-NH

(~9.1)[\[1\]](#)

- Lipophilicity (cLogP): ~1.8 (Higher than Phe due to Cl)[\[1\]](#)

Structural Significance in Drug Design

The simultaneous presence of the chloro and methoxy groups creates a unique "push-pull" steric and electronic environment.

- Metabolic Blockade: The 4-position is the primary site of oxidation for phenylalanine. Chlorine substitution renders this position inert to P450 oxidation and PAH activity, forcing metabolic clearance through alternative, slower pathways.[\[1\]](#)

- **Receptor Selectivity:** The 3-methoxy group forces the side chain into specific rotameric conformations, restricting the conformational entropy of peptides and potentially increasing binding affinity to GPCRs or transporters.[1]

Mechanistic Application: LAT1 Transporter Probing

One of the most potent applications of **4-Chloro-3-methoxy-L-phenylalanine** is as a probe for the L-type Amino Acid Transporter 1 (LAT1/SLC7A5). LAT1 is highly upregulated in human cancers and the blood-brain barrier (BBB).[1]

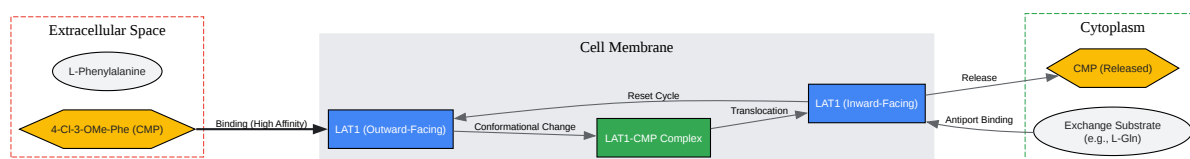
Mechanism of Transport

LAT1 prefers substrates with large, hydrophobic side chains.[1] The 4-Cl-3-OMe motif mimics the high-affinity substrate L-DOPA (specifically its 3-O-methyl metabolite) but with higher lipophilicity. This makes it an ideal candidate for:

- **Competitive Inhibition:** Blocking the uptake of essential amino acids in tumor cells.[1]
- **Trojan Horse Delivery:** Serving as a "prodrug" scaffold to ferry cytotoxic agents across the BBB.[1]

Visualization: LAT1 Transport Cycle

The following diagram illustrates how **4-Chloro-3-methoxy-L-phenylalanine** (CMP) interacts with the LAT1/4F2hc complex compared to the natural substrate L-Phenylalanine.



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Caption: The antiport mechanism of LAT1, showing **4-Chloro-3-methoxy-L-phenylalanine** utilizing the transporter to enter the cell in exchange for intracellular Glutamine (Gln).[1]

Experimental Protocols

Protocol A: Solid-Phase Peptide Synthesis (SPPS)

To incorporate **4-Chloro-3-methoxy-L-phenylalanine** into a peptide sequence, the Fmoc-protected derivative (Fmoc-4-Cl-3-OMe-Phe-OH) is required.

Reagents:

- Resin: Rink Amide MBHA (0.5 mmol/g loading)[1]
- Coupling Agents: HATU / HOAt / DIEA
- Solvent: DMF (Anhydrous)[1]

Step-by-Step Workflow:

Step	Operation	Conditions	Critical Note
1	Resin Swelling	DCM, 30 min	Ensure uniform bead expansion.
2	Fmoc Deprotection	20% Piperidine in DMF (2 x 5 min)	Monitor UV absorbance to confirm removal. [1]
3	Activation	Mix Fmoc-AA (3 eq), HATU (2.9 eq), DIEA (6 eq)	Pre-activate for 30 seconds before adding to resin.
4	Coupling	Shake at RT for 45-60 min	The sterics of the 3-OMe group may slow kinetics; double coupling is recommended.
5	Washing	DMF (3x), DCM (3x)	Essential to remove unreacted HATU.
6	Cleavage	TFA/TIS/H ₂ O (95:2.5:2.5), 2 hrs	The Cl/OMe groups are stable under standard TFA cleavage conditions. [1]

Protocol B: Competitive Uptake Assay (LAT1 Activity)

This assay validates if the compound is a substrate or inhibitor of LAT1 in cancer cell lines (e.g., MCF-7 or PC-3).[\[1\]](#)

Materials:

- Radiotracer: [

C]-L-Phenylalanine or [

H]-L-Leucine.[\[1\]](#)

- Inhibitor: **4-Chloro-3-methoxy-L-phenylalanine** (Test Compound).
- Control: BCH (2-aminobicyclo-(2,2,1)-heptane-2-carboxylic acid), a known LAT1 inhibitor.[\[1\]](#)

Methodology:

- Seeding: Plate cells (5 x 10⁵ cells/well) in 24-well plates; incubate 24h.
- Starvation: Wash cells with Na⁺-free HBSS (Hank's Balanced Salt Solution) to eliminate sodium-dependent transport (system A/ASC), isolating LAT1 (system L) activity.[\[1\]](#)
- Transport Initiation: Add HBSS containing the radiotracer (1 μM)
Test Compound (graded concentrations: 1-1000 μM).[\[1\]](#)
- Incubation: Incubate for 2-5 minutes at 37°C (initial rate conditions).
- Termination: Rapidly wash 3x with ice-cold PBS.
- Lysis & Counting: Lyse cells in 0.1 M NaOH; measure radioactivity via liquid scintillation counting.

Data Analysis: Plot % Uptake vs. Log[Concentration]. Calculate IC

[\[1\]](#)[\[2\]](#) A lower IC

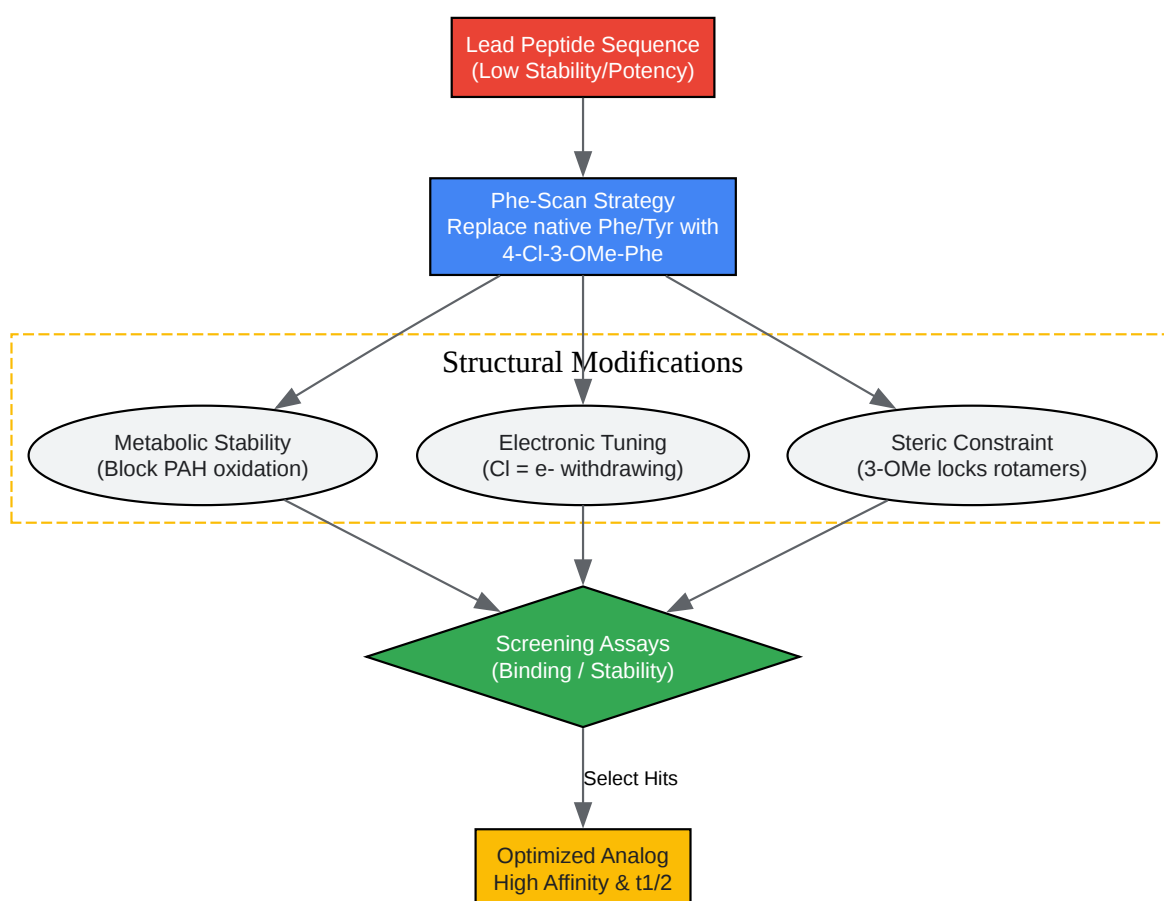
indicates higher affinity for the LAT1 pocket.[\[1\]](#)

Peptide Engineering & Structural Biology

In peptide therapeutics, "scanning" a sequence with this amino acid can identify critical hydrophobic interactions.[\[1\]](#)

- Halogen Bonding: The 4-Cl atom can act as a halogen bond donor (Lewis acid) to carbonyl oxygens in the receptor pocket, a specific interaction that a methyl group (in 4-Me-Phe) cannot provide.[1]
- Conformational Restriction: The 3-OMe group creates steric clash with the peptide backbone (i-1 and i+1 residues), often stabilizing
-turn or helical structures depending on the sequence context.[1]

Visualization: Peptide Engineering Workflow



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Caption: Workflow for utilizing **4-Chloro-3-methoxy-L-phenylalanine** in Medicinal Chemistry campaigns to optimize peptide leads.

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